

2,2'-Dithiodibenzoic acid CAS number and properties

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Compound of Interest

Compound Name: 2,2'-Dithiodibenzoic acid

Cat. No.: B123356

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An In-depth Technical Guide to **2,2'-Dithiodibenzoic Acid**

Introduction

2,2'-Dithiodibenzoic acid, also known as dithiosalicylic acid, is an organosulfur compound with the chemical formula $C_{14}H_{10}O_4S_2$. It is characterized by a disulfide bond linking two benzoic acid moieties at the ortho position. This unique structure imparts valuable chemical reactivity, making it a significant molecule in various scientific and industrial fields. This technical guide provides a comprehensive overview of its properties, synthesis, analysis, and key applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

CAS Number

The Chemical Abstracts Service (CAS) registry number for **2,2'-Dithiodibenzoic acid** is 119-80-2.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,2'-Dithiodibenzoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ O ₄ S ₂	[1]
Molecular Weight	306.36 g/mol	[1]
Appearance	White to yellow or brown powder/crystals	[3]
Melting Point	287-290 °C	[1]
Solubility	Insoluble in water	[1]
IUPAC Name	2-[(2-carboxyphenyl)disulfanyl]benzoic acid	[1]
Synonyms	Dithiosalicylic acid, 2-Carboxyphenyl disulfide, Bis(2-carboxyphenyl) disulfide	[1]

Experimental Protocols

Synthesis of 2,2'-Dithiodibenzoic Acid from Anthranilic Acid

A widely documented method for the synthesis of **2,2'-dithiodibenzoic acid** involves the diazotization of anthranilic acid followed by reaction with a sulfur source.[3][4]

Materials:

- Anthranilic acid
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Sodium Disulfide (Na₂S₂) solution (alkaline)
- Anhydrous Sodium Carbonate

- Ether

- Ice

Procedure:

- Diazotization:
 - In a flask, dissolve 5 mmol of anthranilic acid in 5 mL of water and 1 mL of concentrated hydrochloric acid.
 - Cool the solution to 5°C in an ice bath.
 - Slowly add a solution of 345 mg of sodium nitrite in 2.5 mL of water, ensuring the temperature remains below 5°C. This forms the diazonium salt solution.[\[3\]](#)
- Disulfide Formation:
 - Slowly add the prepared diazonium salt solution to an alkaline sodium disulfide solution, maintaining the temperature below 5°C.
 - Allow the reaction mixture to warm to room temperature. Nitrogen gas will evolve.
 - Once the nitrogen evolution ceases, add 0.9 mL of concentrated hydrochloric acid to precipitate the crude **2,2'-Dithiodibenzoic acid**.[\[3\]](#)
- Purification:
 - Filter the precipitate and wash it with water.
 - Dissolve the precipitate in a heated solution of 300 mg of anhydrous sodium carbonate in 10 mL of water.
 - Filter the hot solution to remove any insoluble impurities.
 - Reprecipitate the **2,2'-Dithiodibenzoic acid** by adding concentrated hydrochloric acid to the filtrate.

- Filter the purified product, wash with cold water and ether, and dry under a vacuum.[3]

Purification of Crude 2,2'-Dithiodibenzoic Acid

A common method for purifying crude **2,2'-dithiodibenzoic acid** is recrystallization from a mixed solvent system.

Materials:

- Crude **2,2'-Dithiodibenzoic acid**
- Dimethylformamide (DMF)
- Water

Procedure:

- Add the crude **2,2'-dithiodibenzoic acid** to a mixed solvent of DMF and water.
- Stir the mixture and heat to dissolve the solid.
- Maintain the temperature for a period to ensure complete dissolution.
- Cool the solution to induce crystallization of the purified product.
- Isolate the crystals by suction filtration, washing away the mixed solvent and impurities.
- Dry the purified **2,2'-dithiodibenzoic acid**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): While a specific, universally adopted HPLC method for **2,2'-dithiodibenzoic acid** is not detailed in the provided results, a general approach for related benzoic acid derivatives can be adapted. A reversed-phase HPLC method would be suitable.

- Column: C18 column

- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., 0.1% formic acid).
- Detection: UV detector, with the wavelength optimized for **2,2'-dithiodibenzoic acid**. For similar compounds, detection is often performed around 280 nm or 326 nm.[\[5\]](#)[\[6\]](#)
- Quantification: Can be achieved by creating a calibration curve with standards of known concentration.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for the structural confirmation of **2,2'-dithiodibenzoic acid**. While the direct spectra for the acid were not provided, spectra for its dimethyl ester are available, which can give insights into the expected chemical shifts for the aromatic protons and carbons.[\[7\]](#)[\[8\]](#)

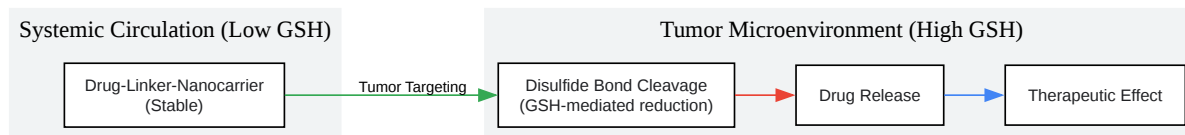
Applications in Research and Drug Development

Role as a Redox-Responsive Linker in Drug Delivery

The disulfide bond in **2,2'-dithiodibenzoic acid** is susceptible to cleavage under the reducing conditions found within cancer cells, which have a significantly higher concentration of glutathione (GSH) compared to normal cells. This property makes it an excellent candidate for use as a redox-responsive linker in drug delivery systems (DDSs).[\[9\]](#)[\[10\]](#) Drugs can be attached to a nanocarrier via a linker derived from **2,2'-dithiodibenzoic acid**. These DDSs remain stable in the bloodstream but release the drug upon entering the tumor microenvironment, leading to targeted therapy and reduced side effects.[\[10\]](#)[\[11\]](#)

Experimental Workflow: Redox-Responsive Drug Delivery System

The following diagram illustrates the logical workflow of a drug delivery system utilizing a disulfide linker.



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